

# Amoxicillin D4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Amoxicillin D4

Cat. No.: B1151948

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This technical guide provides an in-depth overview of **Amoxicillin D4**, a deuterated isotopologue of amoxicillin, for researchers, scientists, and drug development professionals. This document outlines its chemical properties, applications as an internal standard in quantitative analysis, and a detailed experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS) methods.

## Core Properties of Amoxicillin D4

**Amoxicillin D4** is a stable, isotopically labeled form of amoxicillin, a broad-spectrum  $\beta$ -lactam antibiotic. The incorporation of four deuterium atoms results in a higher molecular weight compared to the parent compound, making it an ideal internal standard for quantitative analysis by mass spectrometry.<sup>[1][2]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	2673270-36-3	[1][3][4]
Molecular Formula	C <sub>16</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>5</sub> S	
Molecular Weight	~369.4 g/mol	
Formal Name	(2S,5R,6R)-6-((R)-2-amino-2-(4-hydroxyphenyl)-2,3,5,6-d <sub>4</sub> )acetamido)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	
Appearance	Solid	
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	

## Application in Quantitative Analysis

**Amoxicillin D4** is primarily intended for use as an internal standard for the quantification of amoxicillin in biological matrices such as plasma and tissue by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it co-elutes with the analyte and experiences similar matrix effects and ionization suppression, thus improving the accuracy and precision of the measurement.

## Experimental Protocol: Quantification of Amoxicillin in Human Plasma using LC-MS/MS with Amoxicillin D4 Internal Standard

The following is a representative protocol for the quantification of amoxicillin in human plasma, synthesized from methodologies reported in the scientific literature.

## Materials and Reagents

- Amoxicillin analytical standard

- **Amoxicillin D4** internal standard
- Human plasma (K2-EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid
- Ammonium acetate
- Deionized water
- Solid Phase Extraction (SPE) cartridges

## Preparation of Standards and Quality Controls

- Stock Solutions: Prepare individual stock solutions of amoxicillin and **Amoxicillin D4** in a suitable solvent (e.g., a mixture of methanol and water).
- Calibration Standards: Prepare a series of calibration standards by spiking blank human plasma with known concentrations of amoxicillin. A typical linear range is 50-31,500 ng/mL.
- Internal Standard Working Solution: Prepare a working solution of **Amoxicillin D4** at a fixed concentration (e.g., 80 ng/mL).
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations within the calibration range.

## Sample Preparation

- Thawing: Thaw plasma samples and **Amoxicillin D4** at room temperature.
- Spiking: To a defined volume of plasma sample (e.g., 100 µL), add a small volume of the **Amoxicillin D4** internal standard working solution.
- Protein Precipitation: Add a protein precipitating agent, such as acetonitrile or methanol with 0.1% formic acid, to the plasma sample.

- Vortex and Centrifuge: Vortex the mixture to ensure thorough mixing and then centrifuge to pellet the precipitated proteins.
- Extraction/Clean-up: The supernatant can be directly analyzed or subjected to further clean-up using solid-phase extraction (SPE) for improved sensitivity and removal of interfering substances. In SPE, the sample is loaded onto a cartridge, washed, and then the analyte and internal standard are eluted.

## LC-MS/MS Analysis

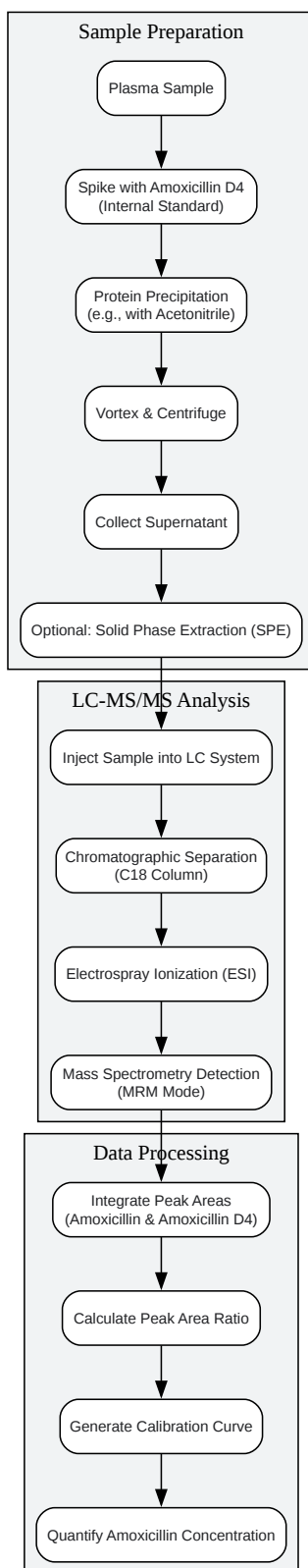
- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is commonly used (e.g., Kromasil 100-5 C18, 100mm x 4.6 mm, 5µm).
  - Mobile Phase: A common mobile phase consists of a mixture of acetonitrile and an aqueous solution of 5mM ammonium acetate or 0.1% formic acid.
  - Flow Rate: A typical flow rate is 1.0 mL/min.
  - Injection Volume: 10-15 µL.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray ionization (ESI) is used, typically in positive ion mode for amoxicillin.
  - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.
  - Mass Transitions: The specific precursor-to-product ion transitions for amoxicillin and **Amoxicillin D4** are monitored. For example:
    - Amoxicillin: 366.1 -> 223.0
    - **Amoxicillin D4**: 370.1 -> 227.0

## Data Analysis

- Integration: Integrate the peak areas for the specific MRM transitions of amoxicillin and **Amoxicillin D4**.
- Ratio Calculation: Calculate the ratio of the peak area of amoxicillin to the peak area of **Amoxicillin D4** for each sample.
- Calibration Curve: Generate a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Quantification: Determine the concentration of amoxicillin in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Workflow and Pathway Visualizations

The following diagrams illustrate the experimental workflow for the quantification of amoxicillin using **Amoxicillin D4** as an internal standard.



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Caption: Experimental workflow for amoxicillin quantification.

As **Amoxicillin D4** is an analytical standard, it does not have a signaling pathway. The relevant visualization is the experimental workflow in which it is utilized.

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